

The Role of 4(Z)-Undecenal in Drosophila Communication: A Technical Guide

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Compound of Interest

Compound Name: 4(Z)-Undecenal

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An In-depth Examination of a Key Pheromone in Drosophila melanogaster

Introduction

In the intricate world of insect communication, chemical signals, or pheromones, play a pivotal role in orchestrating a wide array of behaviors essential for survival and reproduction. For the model organism *Drosophila melanogaster*, the fruit fly, a complex vocabulary of chemical cues governs social interactions, including mate selection and aggregation. Among these crucial semiochemicals, the volatile aldehyde **4(Z)-undecenal** has emerged as a significant female-produced pheromone. This technical guide provides a comprehensive overview of the current scientific understanding of **4(Z)-undecenal**'s role in *Drosophila* communication, tailored for researchers, scientists, and drug development professionals. We will delve into its biosynthesis, perception, and behavioral effects, supported by quantitative data, detailed experimental protocols, and visualizations of the underlying biological pathways.

Data Presentation: Quantitative Analysis of 4(Z)-Undecenal

The following tables summarize the key quantitative data related to the production and behavioral and electrophysiological responses to **4(Z)-undecenal** in *Drosophila melanogaster*.

Parameter	Value	Species/Strain	Method	Reference
Release Rate (in vivo)	2.4 ng/hour	D. melanogaster	Headspace Volatile Collection	[1]
2.98 ± 0.81 ng/female	D. melanogaster (Dalby)	Headspace Volatile Collection	[2]	
Cuticular Abundance	0.27 ± 0.12 ng/female	D. melanogaster (Dalby)	Cuticular Hydrocarbon Extraction	[2]
Behavioral Assay Concentration (Upwind Flight Attraction)	10 ng/min release rate	D. melanogaster (Dalby and Canton-S)	Wind Tunnel Assay	[3]
Courtship Initiation	Elicits courtship in experienced males	D. melanogaster	Courtship Assay	[4][5]

Table 1: Production and Behavioral Response Quantities for **4(Z)-Undecenal**.

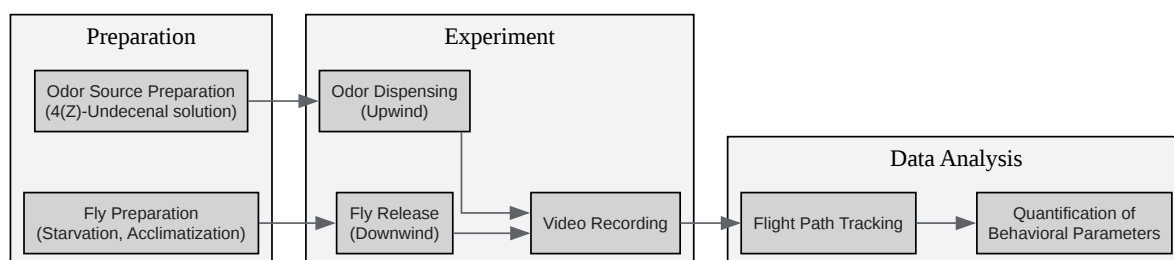
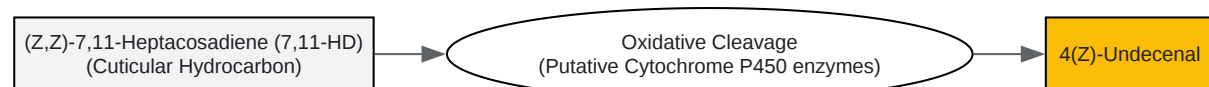
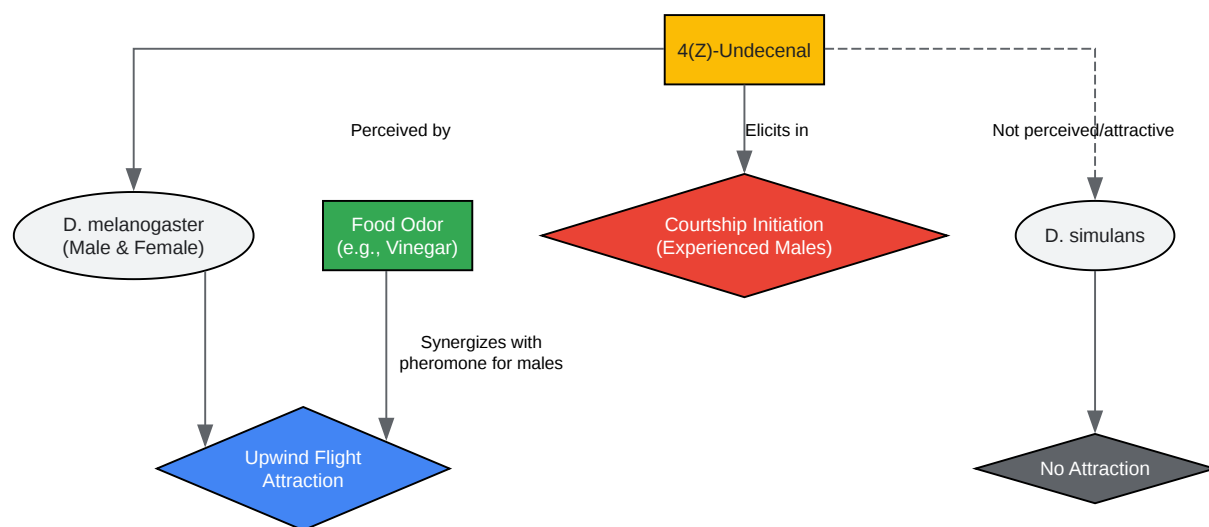
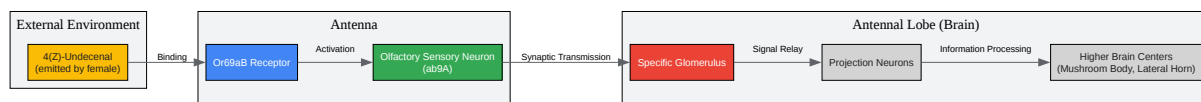
Parameter	Responding Neuron/Receptor or	Response Characteristics	Method	Reference
Primary Olfactory Sensory Neuron (OSN)	ab9A	Strong activation	Single Sensillum Recording (SSR)	[2]
Secondary Olfactory Sensory Neuron (OSN)	ab4A	Weaker activation	Single Sensillum Recording (SSR)	[2]
Olfactory Receptor	Or69aB	Perception of 4(Z)-undecenal	Heterologous expression/SSR	[4][5]
Antennal Lobe Glomerulus	Not specified	Distinct activation patterns compared to food odorants	Calcium Imaging	[4][5]

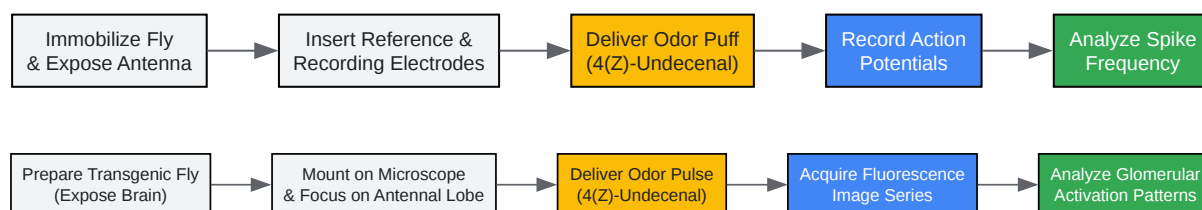
Table 2: Electrophysiological and Neural Responses to **4(Z)-Undecenal**.

Signaling Pathways and Logical Relationships

The communication cascade initiated by **4(Z)-undecenal** involves a series of well-defined neural events, from peripheral detection to central processing. The logical framework of its function is shaped by factors such as species specificity and the integration of other sensory cues.

Signaling Pathway of 4(Z)-Undecenal Perception





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